

Application Notes and Protocols for CK2-IN-6 in Cell Culture

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Compound of Interest

Compound Name: CK2-IN-6

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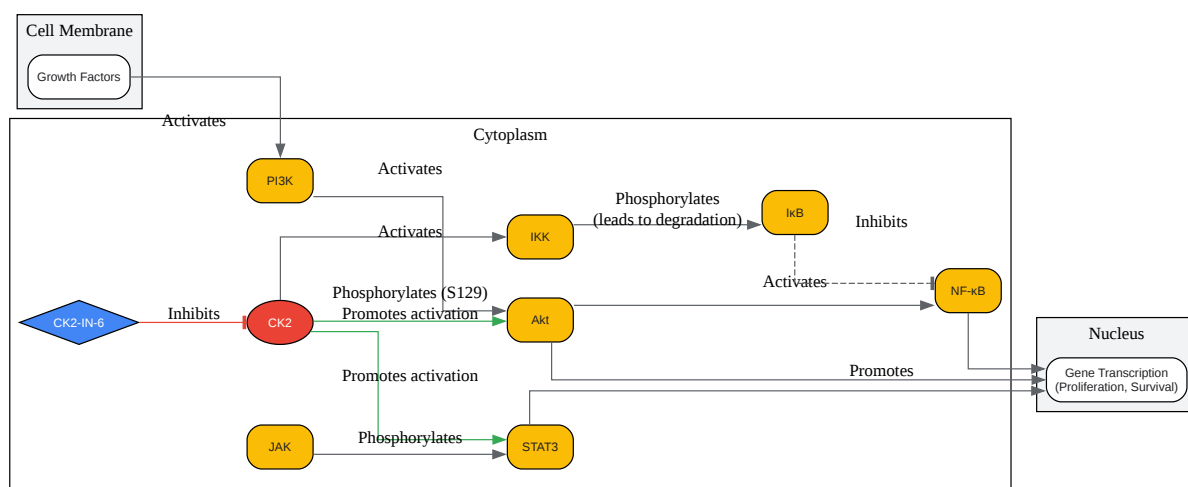
Introduction

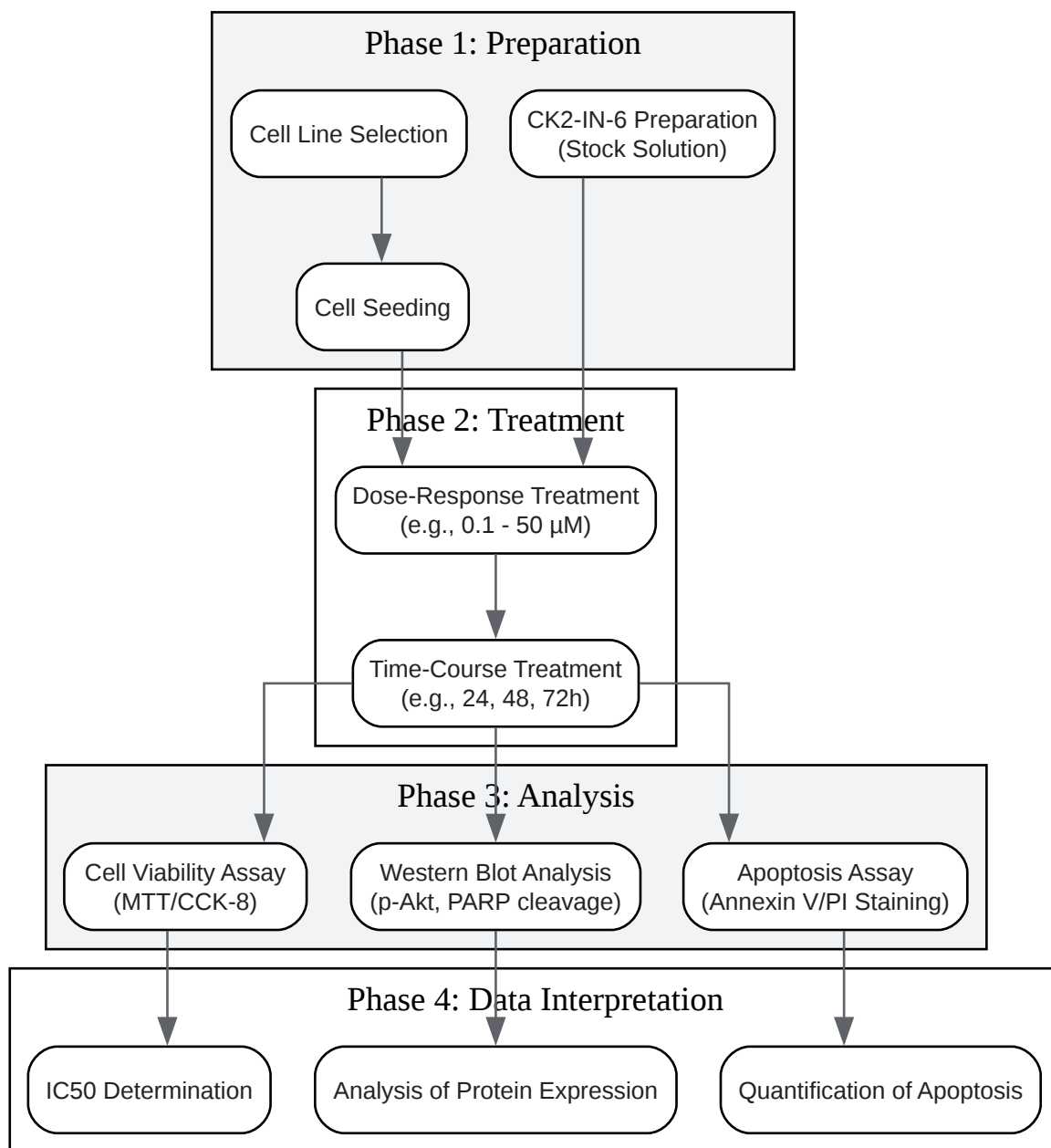
Protein Kinase CK2 (formerly Casein Kinase II) is a highly conserved serine/threonine kinase that plays a pivotal role in a myriad of cellular processes, including cell growth, proliferation, survival, and apoptosis.[1][2] Dysregulation of CK2 activity is frequently observed in a wide range of human cancers, making it an attractive target for therapeutic intervention.[1][2] **CK2-IN-6** is a potent inhibitor of protein kinase CK2 and is under investigation for its potential application in cancer therapy.[3] These application notes provide a detailed framework for the experimental use of **CK2-IN-6** in a cell culture setting, including protocols for assessing its biological effects.

Mechanism of Action

CK2 is a constitutively active kinase that promotes cell survival and proliferation through the phosphorylation of a vast number of substrate proteins.[1][4] By doing so, it modulates several key signaling pathways, including the PI3K/Akt, NF-κB, and JAK/STAT pathways.[5][6] Inhibition of CK2 with small molecules like **CK2-IN-6** is expected to disrupt these pro-survival signals, leading to a reduction in cancer cell viability, induction of apoptosis, and cell cycle arrest.[1][2] One of the key downstream effects of CK2 inhibition is the reduced phosphorylation of Akt at serine 129, which can serve as a biomarker for target engagement.[4][7]

Signaling Pathway





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References

- 1. CK2 in Cancer: Cellular and Biochemical Mechanisms and Potential Therapeutic Target - PMC [pmc.ncbi.nlm.nih.gov]
- 2. CK2 in Cancer: Cellular and Biochemical Mechanisms and Potential Therapeutic Target [mdpi.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Cancer selective cell death induction by a bivalent CK2 inhibitor targeting the ATP site and the allosteric α D pocket - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. tandfonline.com [tandfonline.com]
- 7. mdpi.com [mdpi.com]
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